

"physical properties of methyl pentanimide (boiling point, solubility)"

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Compound of Interest

Compound Name: *Methyl pentanimide*

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In-Depth Technical Guide: Physical Properties of Methyl Pentanimide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **methyl pentanimide**, specifically its boiling point and solubility characteristics. The information is supplemented with detailed experimental protocols for the determination of these properties and a visualization of a key synthetic pathway.

Physical Properties of Methyl Pentanimide

Methyl pentanimide, with the molecular formula $C_6H_{13}NO$, is an imidoester derivative of valeronitrile. Its physical properties are crucial for its handling, application in synthesis, and for purification processes.

Quantitative Data Summary

The following table summarizes the available quantitative data for the physical properties of **methyl pentanimide**.

Physical Property	Value	Source
Boiling Point	114.4 ± 23.0 °C (Predicted)	[1]
Molecular Weight	115.17 g/mol	[1] [2] [3]
LogP (Predicted)	1.6	[2]

Note: The boiling point is a predicted value and should be confirmed experimentally. No experimental data for the solubility of **methyl pentanimide** in various solvents were found in the reviewed literature. However, based on its chemical structure (a moderately polar head group with a C5 alkyl chain), general solubility trends can be inferred. It is expected to be soluble in organic solvents and have low solubility in water.

Experimental Protocols

The following sections detail standardized experimental procedures for the determination of the boiling point and solubility of a liquid organic compound such as **methyl pentanimide**.

Determination of Boiling Point (Micro-method)

This method is suitable for determining the boiling point of a small quantity of a liquid organic compound.

Materials:

- Thiele tube
- High-boiling point liquid (e.g., mineral oil, silicone oil)
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube (fusion tube)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or hot plate)

- Stand and clamp

Procedure:

- Fill the Thiele tube with the high-boiling point liquid to a level just above the top of the side arm.
- Add a few drops of the liquid sample (**methyl pentanimide**) into the small test tube to a depth of about 1-2 cm.
- Place the capillary tube, with its sealed end uppermost, into the small test tube containing the sample.
- Attach the small test tube to the thermometer using a rubber band or wire, ensuring the bottom of the test tube is level with the thermometer bulb.
- Clamp the thermometer so that the bulb and the test tube are immersed in the liquid in the Thiele tube, with the top of the liquid sample below the level of the heating liquid.
- Begin heating the side arm of the Thiele tube gently with a small flame or on a hot plate.[\[4\]](#)[\[5\]](#)
[\[6\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue gentle heating until a continuous and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
[\[4\]](#)[\[5\]](#) Record this temperature.
- For accuracy, the determination can be repeated by allowing the temperature to drop further, then re-heating to observe the temperature at which the continuous stream of bubbles reappears and again when it ceases upon cooling. The average of these two temperatures can be taken as the boiling point.

Determination of Solubility

This protocol outlines a general procedure for determining the solubility of a liquid compound in various solvents.

Materials:

- Test tubes with stoppers or screw caps
- Graduated pipettes or micropipettes
- Vortex mixer
- Analytical balance
- The compound to be tested (**methyl pentanimidate**)
- A selection of solvents (e.g., water, ethanol, methanol, toluene, dimethyl sulfoxide (DMSO))

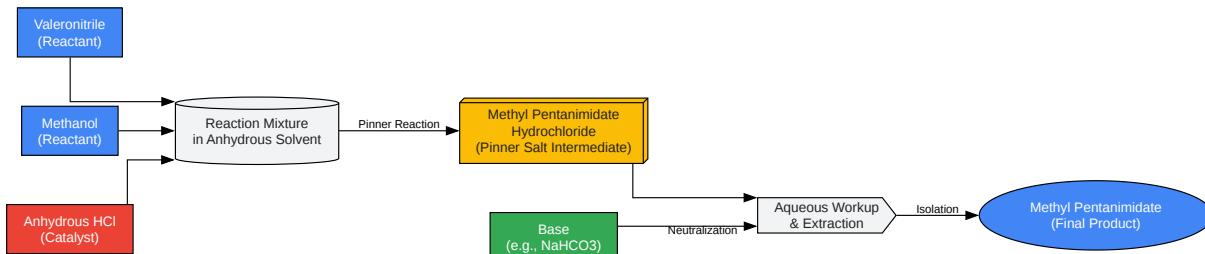
Procedure:

- To a clean, dry test tube, add a measured volume (e.g., 1 mL) of the solvent.
- Using a micropipette, add a small, accurately measured amount (e.g., 10 µL or a weighed mass) of **methyl pentanimidate** to the solvent.
- Stopper the test tube and shake it vigorously or use a vortex mixer for 30-60 seconds to ensure thorough mixing.^{[7][8]}
- Allow the mixture to stand for a few minutes and observe. If the liquid has completely dissolved to form a clear, homogeneous solution, the compound is considered soluble at that concentration.
- If the compound is soluble, continue adding known increments of the solute until a saturated solution is formed (i.e., until a separate phase or cloudiness persists after vigorous mixing and settling). Record the total amount of solute added to reach saturation.

- If the initial amount of solute does not dissolve, the compound can be classified as sparingly soluble or insoluble at that concentration. To determine the solubility more precisely, a series of dilutions can be prepared.
- The solubility can be expressed qualitatively (e.g., soluble, sparingly soluble, insoluble) or quantitatively (e.g., in g/100 mL or mol/L).^[9]
- Repeat this procedure for each solvent to be tested.

Synthesis Workflow Visualization

Methyl pentanimide is commonly synthesized via the Pinner reaction. This reaction involves the acid-catalyzed addition of an alcohol to a nitrile. The following diagram illustrates the general workflow for the synthesis of **methyl pentanimide**.



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Caption: Workflow for the synthesis of **methyl pentanimide** via the Pinner reaction.

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